

4-Methoxy-3-nitrobiphenyl CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Methoxy-3-nitrobiphenyl

Cat. No.: B103475

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A comprehensive technical guide on **4-Methoxy-3-nitrobiphenyl** for researchers, scientists, and drug development professionals.

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This technical guide provides an in-depth overview of **4-Methoxy-3-nitrobiphenyl**, a key chemical intermediate. The document outlines its chemical properties, synthesis protocols, and crystallographic data, tailored for professionals in research and development.

Core Compound Information

Chemical Name: **4-Methoxy-3-nitrobiphenyl** CAS Number: 15854-73-6[1] Molecular Formula: C₁₃H₁₁NO₃ Molecular Weight: 229.23 g/mol

Synonyms:

- 2-Nitro-4-phenylanisole[2]
- 3-Nitro-4-methoxybiphenyl

Physicochemical and Crystallographic Data

The following table summarizes the key physicochemical and crystallographic properties of **4-Methoxy-3-nitrobiphenyl**. The crystallographic data is derived from studies by Chao et al. (2012).[3]

Property	Value
Appearance	Light yellow to yellow to orange powder/crystal
Purity (typical)	>99.0% (GC)
Melting Point	89.0 to 92.0 °C
Boiling Point	383.5°C at 760 mmHg
Crystal System	Orthorhombic
Cell Dimensions	$a = 7.2464 (14) \text{ \AA}$, $b = 14.416 (3) \text{ \AA}$, $c = 21.270 (4) \text{ \AA}$
Cell Volume	2221.9 (7) \AA^3
Z Value	8
Radiation	Mo K α
Temperature	296 K
Dihedral Angle	36.69 (2)° (between the two benzene rings)
Refinement R-factor	0.047

Experimental Protocols

Synthesis of 4-Methoxy-3-nitrobiphenyl

This protocol is adapted from the method reported by Chao et al. (2012), which is based on the work of Pourali & Fatemi (2010).^[3]

Materials:

- 3-nitrobiphenyl-4-ol
- Dimethyl sulfate
- Acetone
- Ice bath

- Rotary evaporator

Procedure:

- Prepare a solution of 3-nitrobiphenyl-4-ol (2 g, 9.3 mmol) in acetone (20 ml).
- In a separate flask placed in an ice bath, prepare a solution of dimethyl sulfate (1.2 g, 18 mmol) in acetone.
- Slowly add the 3-nitrobiphenyl-4-ol solution to the dimethyl sulfate solution under cooling.
- Stir the reaction mixture for 48 hours at room temperature.
- After the reaction is complete, evaporate the solvent using a rotary evaporator to yield the crude **4-Methoxy-3-nitrobiphenyl**.
- Further purification can be achieved by recrystallization from ethanol.

Crystal Growth for X-ray Diffraction

To obtain single crystals suitable for X-ray crystallographic analysis, the following procedure can be used:[3]

Materials:

- Crude **4-Methoxy-3-nitrobiphenyl**
- Ethanol

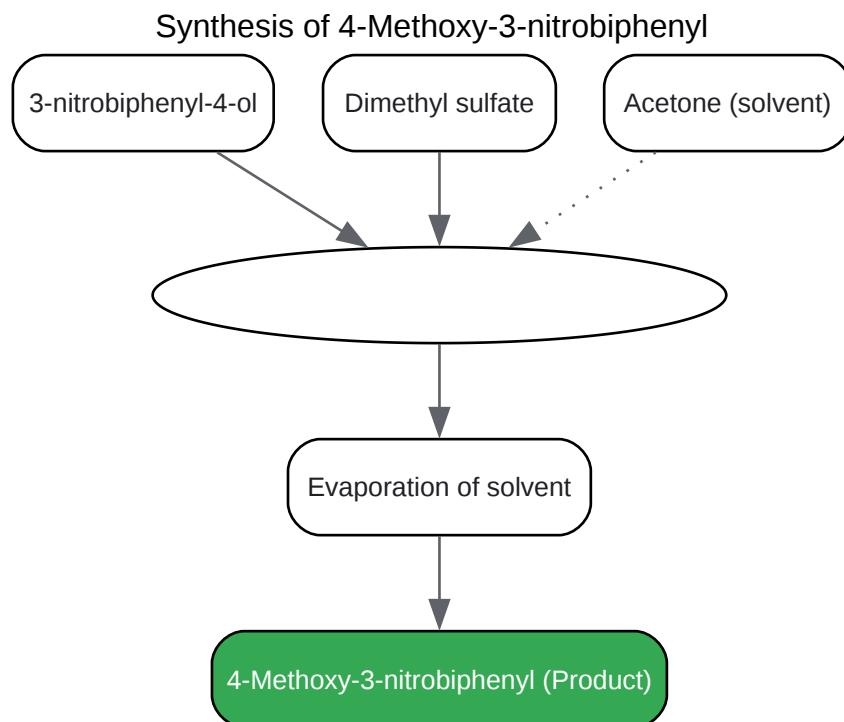
Procedure:

- Dissolve the synthesized **4-Methoxy-3-nitrobiphenyl** in a minimal amount of ethanol to create a saturated solution.
- Allow the solvent to evaporate slowly at room temperature over a period of several days.
- Colorless, block-like crystals will form as the solvent evaporates.

Logical Workflows and Diagrams

Synthesis Workflow

The synthesis of **4-Methoxy-3-nitrobiphenyl** can be visualized as a straightforward chemical transformation.



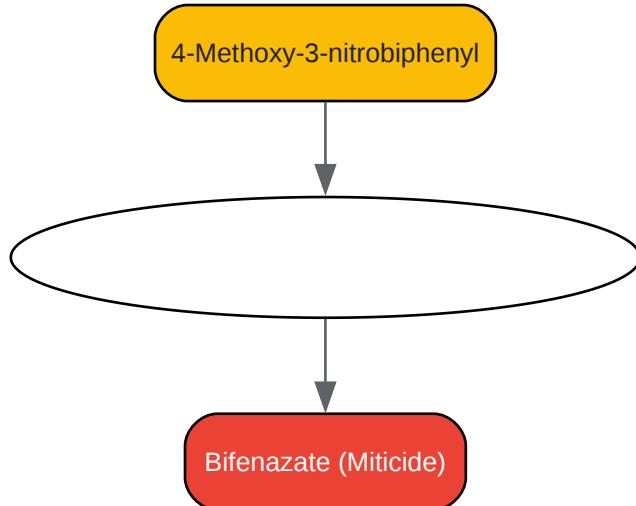
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Caption: A flowchart illustrating the synthesis of **4-Methoxy-3-nitrobiphenyl**.

Role as a Synthetic Intermediate

4-Methoxy-3-nitrobiphenyl is a known intermediate in the synthesis of the miticide, Bifenazate. The following diagram illustrates this synthetic relationship.[\[3\]](#)

Role of 4-Methoxy-3-nitrobiphenyl in Bifenazate Synthesis

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Caption: The role of **4-Methoxy-3-nitrobiphenyl** as an intermediate in the synthesis of Bifenazate.

Applications and Research Interest

4-Methoxy-3-nitrobiphenyl is primarily utilized as a building block in organic synthesis. Its applications span across several industries:

- Pharmaceuticals: It serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.[4]
- Agrochemicals: As noted, it is a precursor to the miticide Bifenazate.[3]
- Cosmetics: The compound is employed in the formulation of certain cosmetic products.[4]
- Diagnostic Reagents: It has applications in the development of diagnostic assays.[4]

While this compound is a valuable synthetic intermediate, there is limited publicly available data on its direct biological activity or its involvement in specific signaling pathways. Its primary role in a research and development context is as a precursor molecule for the synthesis of more complex, often biologically active, compounds.

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